

An In-Depth Technical Guide to the Safe Handling of 2-Mercaptoacetamide

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Compound of Interest

Compound Name: 2-Mercaptoacetamide

Cat. No.: B1265388

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **2-Mercaptoacetamide** (Thioglycolamide), a thiol-containing compound utilized in various research and development applications, including pharmaceutical synthesis.^[1] Due to its chemical nature, **2-Mercaptoacetamide** presents several health and safety risks that necessitate strict adherence to proper handling protocols. This document outlines the substance's key properties, potential hazards, emergency procedures, and detailed experimental protocols for its safe use and disposal.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **2-Mercaptoacetamide** is fundamental to its safe handling.

Property	Value	Reference(s)
Chemical Formula	C ₂ H ₅ NOS	[2]
Molecular Weight	91.13 g/mol	[2]
Appearance	White solid	[3]
Odor	Strong, disagreeable, skunk-like	[4][5]
Melting Point	157.5-158.5 °C	[2]
Boiling Point	279.3 °C at 760 mmHg	[2]
Flash Point	12 °C	[2]
Density	1.192 g/cm ³	[2]
Solubility	Soluble in bases to form alkali metal mercaptides. Limited solubility in water.	[1]
Vapor Pressure	0.00405 mmHg at 25°C	[2]

Hazard Identification and GHS Classification

2-Mercaptoacetamide is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Serious Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

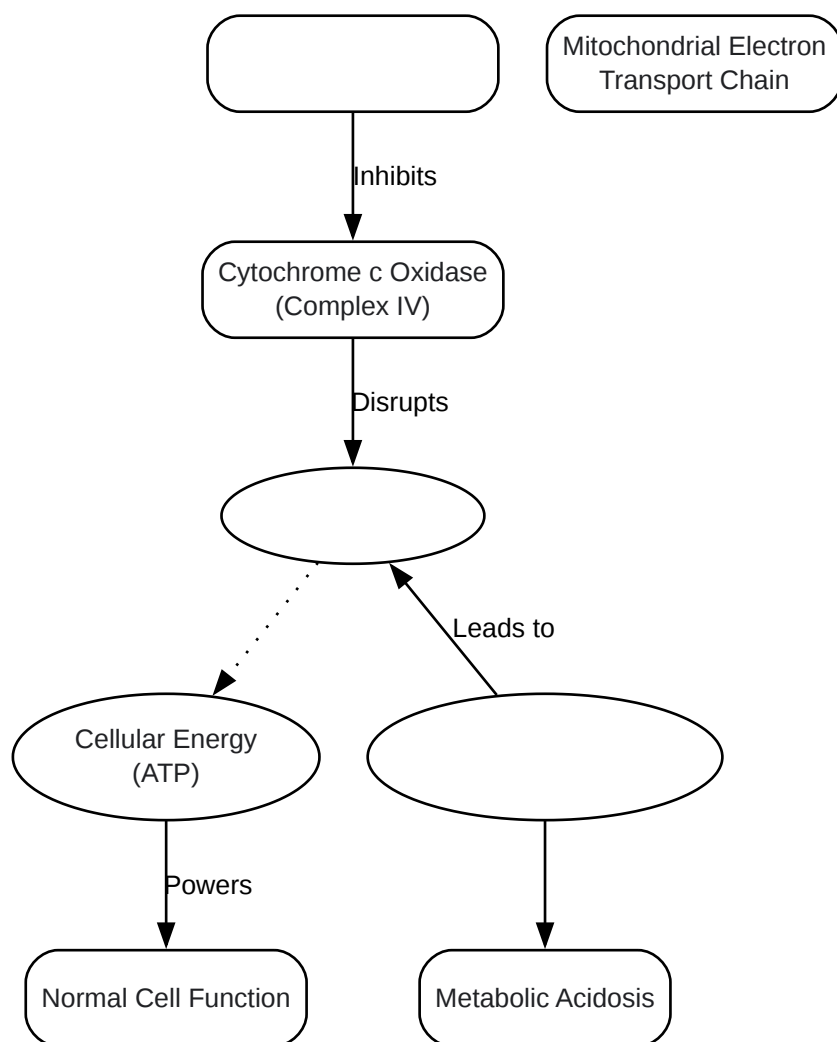
(Note: The GHS classification is based on aggregated data from multiple sources and may vary depending on the supplier and purity of the substance.)[\[6\]](#)

In solution with other chemicals, such as in a methanolic ammonia solution, **2-Mercaptoacetamide** can be associated with more severe hazards, including acute toxicity (oral, dermal, and inhalation), skin corrosion/burns, and organ damage.[\[5\]](#)

Mechanism of Toxicity: A Cellular Perspective

The toxicity of mercaptans, including **2-Mercaptoacetamide**, is primarily attributed to their ability to interfere with cellular respiration. The thiol group (-SH) can interact with and inhibit critical enzymes.

A key target is cytochrome c oxidase (Complex IV) in the mitochondrial electron transport chain.[\[1\]](#)[\[7\]](#) Inhibition of this enzyme disrupts the production of adenosine triphosphate (ATP), the cell's primary energy currency.[\[1\]](#) Organs with high energy demands, such as the brain and heart, are particularly vulnerable to this disruption.[\[1\]](#) This cellular energy depletion can lead to a cascade of adverse effects, including metabolic acidosis.[\[1\]](#)



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Mechanism of Mercaptan-Induced Cellular Toxicity.

Quantitative Toxicity Data

The following table summarizes the available quantitative toxicity data for **2-Mercaptoacetamide** and related compounds. It is important to note that specific data for **2-Mercaptoacetamide** is limited, and data from related compounds are included for a broader understanding of potential toxicity.

Chemical	Route	Species	Value	Reference(s)
2-Mercaptoacetamide	Intraperitoneal	Mouse	LD ₅₀ : 300 mg/kg	[2]
2-Mercaptoacetamide (in solution)	Oral	-	ATE: 50 - 300 mg/kg (Category 3)	[5]
2-Mercaptoacetamide (in solution)	Dermal	-	ATE: 200 - 1000 mg/kg (Category 3)	[5]
2-Mercaptoacetamide (in solution)	Inhalation (vapor)	-	ATE: 2 - 10 mg/L (Category 3)	[5]
Sodium Mercaptoacetate	Dermal	Rabbit	LD ₅₀ : 330–660 mg/kg bw	[8]
Ammonium Mercaptoacetate	Oral	Rat	LD ₅₀ : 35–142 mg/kg bw	[9]
Thioglycolic Acid	Inhalation	Rat	LC ₅₀ : < 2 mg/L/4-h	[9]

ATE: Acute Toxicity Estimate LD₅₀: Lethal Dose, 50% LC₅₀: Lethal Concentration, 50%

Occupational Exposure Limits:

Currently, there are no specific OSHA Permissible Exposure Limits (PELs) or ACGIH Threshold Limit Values (TLVs) established for **2-Mercaptoacetamide**.^[10] For the related compound, Thioglycolic Acid, the NIOSH Recommended Exposure Limit (REL) is a Time-Weighted Average (TWA) of 1 ppm (4 mg/m³) with a skin notation, indicating the potential for significant absorption through the skin.^[4]

Personal Protective Equipment (PPE)

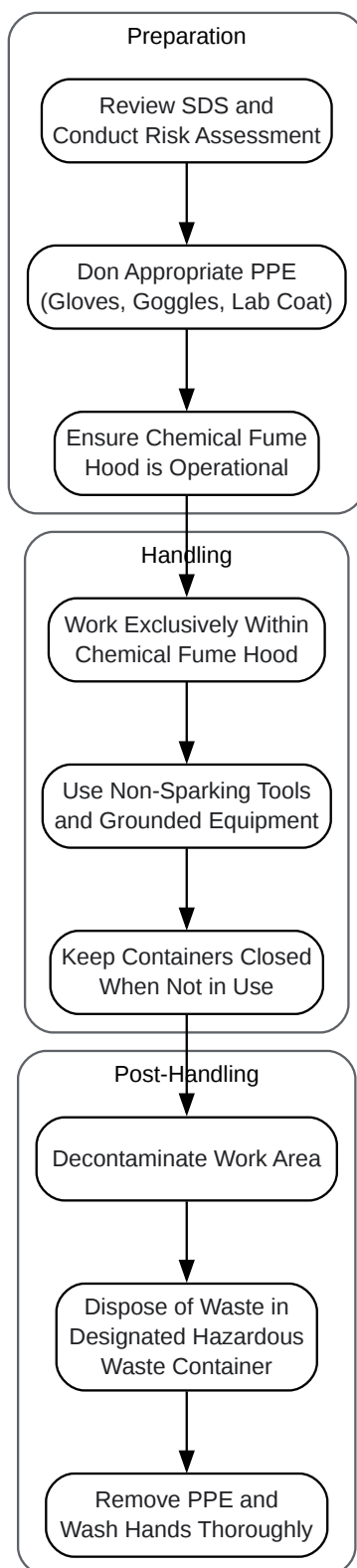
Due to the hazardous nature of **2-Mercaptoacetamide**, the use of appropriate personal protective equipment is mandatory.

Protection Type	Specification	Reference(s)
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards. A face shield may also be necessary.	[1]
Skin Protection	Wear fire/flammable resistant and impervious clothing. Handle with gloves that have been inspected prior to use. The specific glove material should be selected based on the breakthrough time for the substance and the duration of the task.	[1]
Respiratory Protection	If exposure limits are exceeded or if irritation or other symptoms are experienced, use a full-face respirator with an appropriate cartridge (e.g., organic vapor). All respirator use must be in accordance with a comprehensive respiratory protection program.	[1][5]

Safe Handling and Storage

Adherence to strict handling and storage protocols is crucial to minimize exposure and ensure a safe laboratory environment.

- Ventilation: All work with **2-Mercaptoacetamide** must be conducted in a properly functioning chemical fume hood to control the release of its pungent and potentially harmful vapors.[\[1\]](#)
- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition. Use non-sparking tools.[\[5\]](#)
- Grounding: To avoid ignition of vapors by static electricity discharge, all metal parts of the equipment must be grounded.[\[5\]](#)
- Personal Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[\[5\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Store locked up and away from incompatible materials such as strong oxidizing agents, metals, and acids.[\[5\]](#)



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Safe Handling Workflow for **2-Mercaptoacetamide**.

Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

First-Aid Measures

Exposure Route	First-Aid Procedure	Reference(s)
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.	[1]
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.	[1][5]
Eye Contact	Immediately rinse with pure water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[1][5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a physician or poison control center immediately. Never give anything by mouth to an unconscious person.	[1][5]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray. Water mist may be used to cool closed containers.[5]

- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may scatter and spread the fire.
- **Hazardous Combustion Products:** Thermal decomposition can produce toxic gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and sulfur oxides.[5]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

Accidental Release Measures (Spill Cleanup)

For small spills, trained laboratory personnel equipped with the appropriate PPE and a spill kit can perform cleanup.

Protocol for a Small Liquid Spill:

- **Evacuate and Isolate:** Immediately alert others in the area and evacuate non-essential personnel. Isolate the spill area.
- **Ventilate:** Ensure the area is well-ventilated, preferably within a chemical fume hood.
- **Containment:** Create a dike around the spill using an inert absorbent material such as vermiculite, sand, or a commercial spill absorbent.[10]
- **Absorption:** Carefully apply the absorbent material over the spill, working from the outside in to prevent splashing.[10]
- **Collection:** Once the liquid is fully absorbed, use non-sparking tools to carefully scoop the contaminated material into a designated, labeled hazardous waste container.[5]
- **Decontamination:** Decontaminate the spill area and any affected equipment with a suitable neutralizing agent (see Section 8.1) or a detergent and water solution.
- **Disposal:** Dispose of all contaminated materials (absorbents, PPE, etc.) as hazardous waste in accordance with institutional and local regulations.[10]

Experimental Protocols

The following protocols are provided as a guide and should be adapted based on a thorough risk assessment for each specific experimental setup.

Neutralization of 2-Mercaptoacetamide Waste

Mercaptans can be neutralized through oxidation. A common and effective method involves the use of sodium hypochlorite (bleach).

Materials:

- **2-Mercaptoacetamide** waste solution
- Sodium hypochlorite solution (household bleach, typically 5-6%)
- Stir plate and stir bar
- pH indicator strips or a pH meter
- Appropriate PPE (chemical resistant gloves, safety goggles, lab coat)
- Chemical fume hood

Procedure:

- **Work in a Fume Hood:** Perform all steps in a well-ventilated chemical fume hood.
- **Dilution:** If the waste is concentrated, dilute it with water to less than 1% before proceeding. Caution: Do not add bleach to concentrated mercaptan waste as a violent reaction may occur.^[5]
- **Slow Addition of Oxidant:** While stirring the diluted waste solution, slowly add the sodium hypochlorite solution. The reaction is exothermic, so add the bleach in small increments to control the temperature.
- **Monitor pH:** Periodically check the pH of the solution. The reaction is more effective in a slightly alkaline to neutral pH range.

- **Ensure Complete Reaction:** Continue adding the bleach solution until the characteristic odor of the mercaptan is no longer detectable. Allow the mixture to stir for at least 30 minutes after the final addition of bleach to ensure the reaction is complete.
- **Final pH Adjustment:** If necessary, adjust the final pH of the solution to be between 6 and 8 before disposal.
- **Disposal:** Dispose of the neutralized solution in accordance with local and institutional regulations.

Decontamination of Laboratory Surfaces

For routine decontamination of surfaces where **2-Mercaptoacetamide** has been used or for the final cleanup of a spill area:

Materials:

- Sodium hypochlorite solution (10% solution, freshly prepared) or hydrogen peroxide solution (3%).^[6]
- Paper towels or absorbent pads
- Detergent and water
- Appropriate PPE
- Hazardous waste disposal bags

Procedure:

- **Initial Cleaning:** If there is visible contamination, first absorb the bulk of the material with an inert absorbent as described in the spill cleanup protocol.
- **Application of Decontaminant:** Liberally apply the 10% bleach solution or 3% hydrogen peroxide solution to the contaminated surface.
- **Contact Time:** Allow the decontaminant to remain on the surface for a contact time of at least 15-20 minutes to ensure complete oxidation of the mercaptan.

- Wiping: Wipe the surface clean with paper towels or absorbent pads.
- Rinsing: Thoroughly rinse the surface with water to remove any residual decontaminant.
- Final Wash: Wash the surface with a standard laboratory detergent and water solution, followed by a final rinse with water.
- Disposal: Dispose of all contaminated wipes and PPE as hazardous waste.

Quantitative Analysis by HPLC (Example Protocol)

While a specific validated method for **2-Mercaptoacetamide** was not found in the literature, a general approach for the analysis of thiol-containing compounds by HPLC with UV detection after derivatization can be adapted. This example is based on methods for other aliphatic thiols. [\[2\]](#)

Principle: The thiol group of **2-Mercaptoacetamide** is derivatized with a reagent that imparts a strong UV chromophore, allowing for sensitive detection by HPLC-UV.

Instrumentation and Reagents:

- High-Performance Liquid Chromatograph (HPLC) with a UV detector
- C18 reversed-phase column
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid or other suitable buffer components
- Derivatization reagent (e.g., a maleimide-based reagent or other thiol-reactive chromophore)
- **2-Mercaptoacetamide** standard
- Volumetric flasks, pipettes, and autosampler vials

Procedure:

- Standard Preparation: Prepare a stock solution of **2-Mercaptoacetamide** in a suitable solvent. Create a series of calibration standards by serial dilution.
- Sample Preparation: Prepare the sample containing **2-Mercaptoacetamide** in the same solvent as the standards.
- Derivatization:
 - To a known volume of each standard and sample, add an excess of the derivatization reagent solution.
 - Allow the reaction to proceed for a specified time at a controlled temperature. The exact conditions will depend on the derivatization reagent used and should be optimized.
- HPLC Analysis:
 - Set up the HPLC system with the C18 column and a mobile phase gradient (e.g., a gradient of acetonitrile and water with a small amount of acid).
 - Inject the derivatized standards and samples.
 - Monitor the elution of the derivatized **2-Mercaptoacetamide** at the wavelength of maximum absorbance for the derivative.
- Quantification:
 - Generate a calibration curve by plotting the peak area of the derivatized standard against its concentration.
 - Determine the concentration of **2-Mercaptoacetamide** in the samples by comparing their peak areas to the calibration curve.

Note: This is a generalized protocol. Method development and validation would be required for the specific analysis of **2-Mercaptoacetamide**, including optimization of the derivatization reaction, chromatographic conditions, and demonstration of accuracy, precision, linearity, and selectivity.

Conclusion

2-Mercaptoacetamide is a valuable chemical reagent that requires careful and informed handling due to its potential hazards. By understanding its properties, recognizing the risks, and strictly adhering to the safety protocols outlined in this guide, researchers, scientists, and drug development professionals can minimize the risk of exposure and maintain a safe laboratory environment. The implementation of a comprehensive safety plan, including the use of appropriate personal protective equipment, proper ventilation, and established emergency procedures, is paramount when working with this and other hazardous chemicals.

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